

Health and Safety Considerations for Handling Solvent Blue 12: A Technical Guide

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Compound of Interest

Compound Name: Solvent blue 12

Cat. No.: B1668949

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be substituted for a formal safety data sheet (SDS) or professional safety consultation. The toxicological properties of **Solvent Blue 12** have not been fully investigated. All handling of this chemical should be performed by trained personnel in a controlled laboratory setting.

Chemical and Physical Properties

Solvent Blue 12, also known by its chemical name 1-amino-2-bromo-4-p-toluidinoanthraquinone, is an anthraquinone-based dye. Due to a lack of comprehensive experimental data for **Solvent Blue 12**, some of the following physical and chemical properties are calculated values and should be treated as estimates.

Property	Value	Source
CAS Number	128-83-6	Multiple Sources
Molecular Formula	C ₂₁ H ₁₅ BrN ₂ O ₂	[1]
Molecular Weight	407.26 g/mol	[1]
Boiling Point	595.2 °C at 760 mmHg	BOC Sciences
Density	1.567 g/cm ³	BOC Sciences
LogP (Octanol/Water Partition Coefficient)	4.859 (Calculated)	Cheméo
Water Solubility	-6.71 (Log10 of Water solubility in mol/l) (Calculated)	Cheméo
Appearance	Blue powder	General Knowledge

Hazard Identification and GHS Classification

A formal GHS classification for **Solvent Blue 12** is not readily available. However, based on the known hazards of structurally similar compounds, such as other brominated anthraquinone dyes and the parent compound anthraquinone, a precautionary classification is warranted. Anthraquinone itself is classified as a skin sensitizer and is suspected of causing cancer. Therefore, **Solvent Blue 12** should be handled as a substance with the potential for similar hazards.

Potential Hazards:

- May cause skin sensitization upon repeated contact.
- May be harmful if inhaled or ingested.
- Suspected of causing cancer.
- May cause eye irritation.
- The powder form presents a risk of dust explosion.

Toxicological Information

There is a significant lack of specific toxicological data for **Solvent Blue 12**. The information below is based on general knowledge of anthraquinone dyes and related compounds.

Endpoint	Data	Notes
Acute Oral Toxicity	No data available	
Acute Dermal Toxicity	No data available	
Acute Inhalation Toxicity	No data available	
Skin Corrosion/Irritation	No data available	May cause skin irritation and sensitization.
Eye Damage/Irritation	No data available	May cause eye irritation.
Carcinogenicity	No data available	The parent compound, anthraquinone, is classified as a suspected carcinogen (Category 2).
Mutagenicity	No data available	
Reproductive Toxicity	No data available	

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and risk.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Solvent Blue 12** to determine the appropriate level of PPE. The following are general recommendations for handling powdered dyes in a laboratory setting.

PPE Type	Specification
Respiratory Protection	NIOSH-approved N95 or higher-rated respirator for powders.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Eye Protection	Safety glasses with side shields or chemical splash goggles.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.

Safe Handling Practices

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powder.
- Avoid generating dust.
- Use non-sparking tools.
- Ground all equipment to prevent static discharge.
- Do not eat, drink, or smoke in the work area.
- Wash hands thoroughly after handling.

Storage

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Fire and Explosion Hazards

Hazard	Data
Flash Point	No data available
Flammability	Combustible solid. As a fine powder, it may form explosive mixtures with air.
Extinguishing Media	Use water spray, dry chemical, carbon dioxide, or foam.
Firefighting Procedures	Wear self-contained breathing apparatus (SCBA) and full protective gear.

Ecological Information

No specific ecotoxicity data is available for **Solvent Blue 12**. As with many synthetic dyes, it is expected to be persistent in the environment and potentially harmful to aquatic life. Discharge into the environment should be avoided.

Disposal Considerations

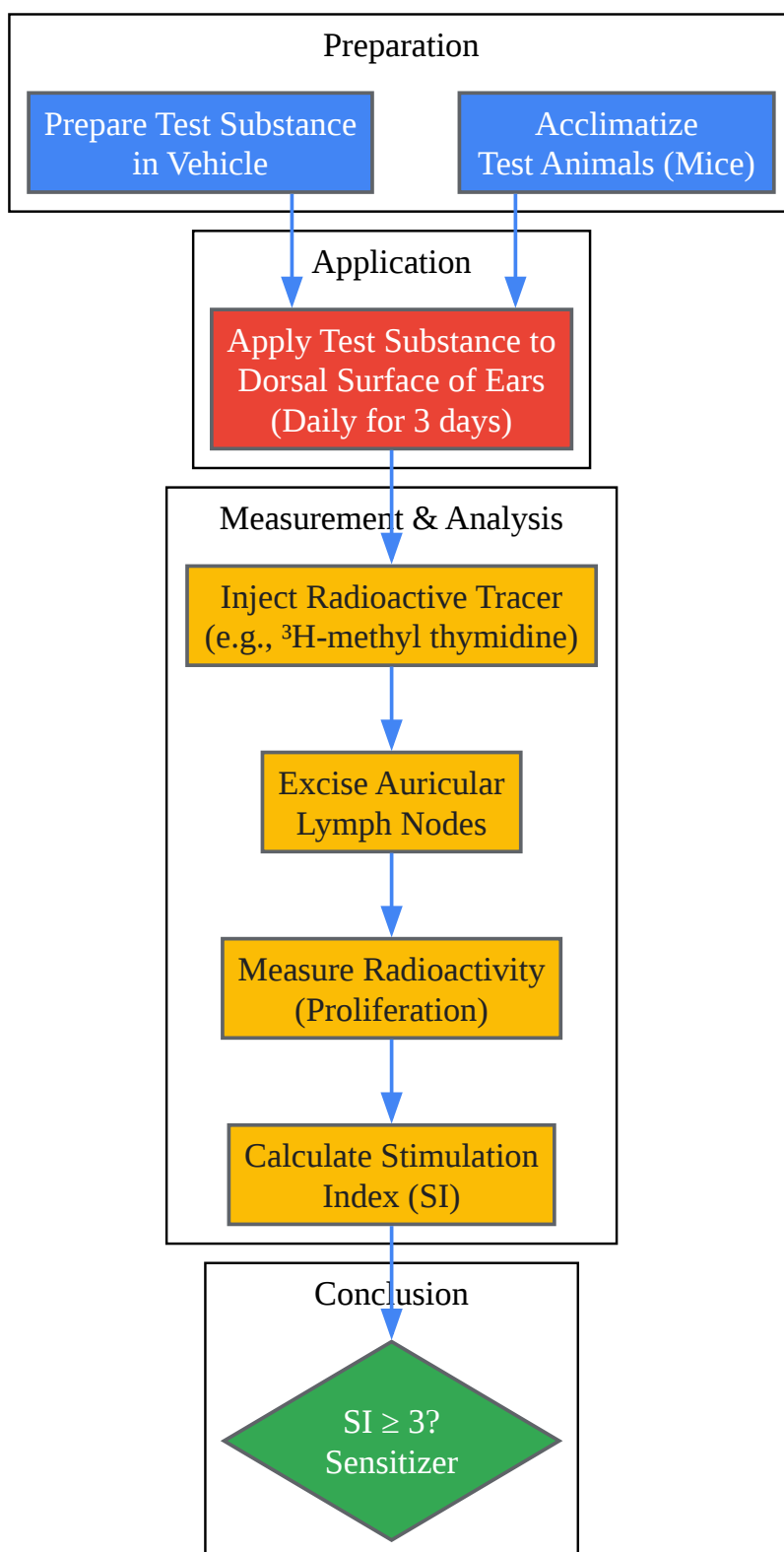
Dispose of waste in accordance with local, state, and federal regulations. Do not allow to enter drains or waterways.

Experimental Protocols (General Methodologies)

As no specific experimental safety studies for **Solvent Blue 12** were found, this section provides generalized protocols for assessing the potential hazards of a chemical powder, which would be applicable to this compound.

Skin Sensitization Assay (e.g., Local Lymph Node Assay - LLNA)

This protocol outlines a general approach for determining the skin sensitization potential of a chemical.

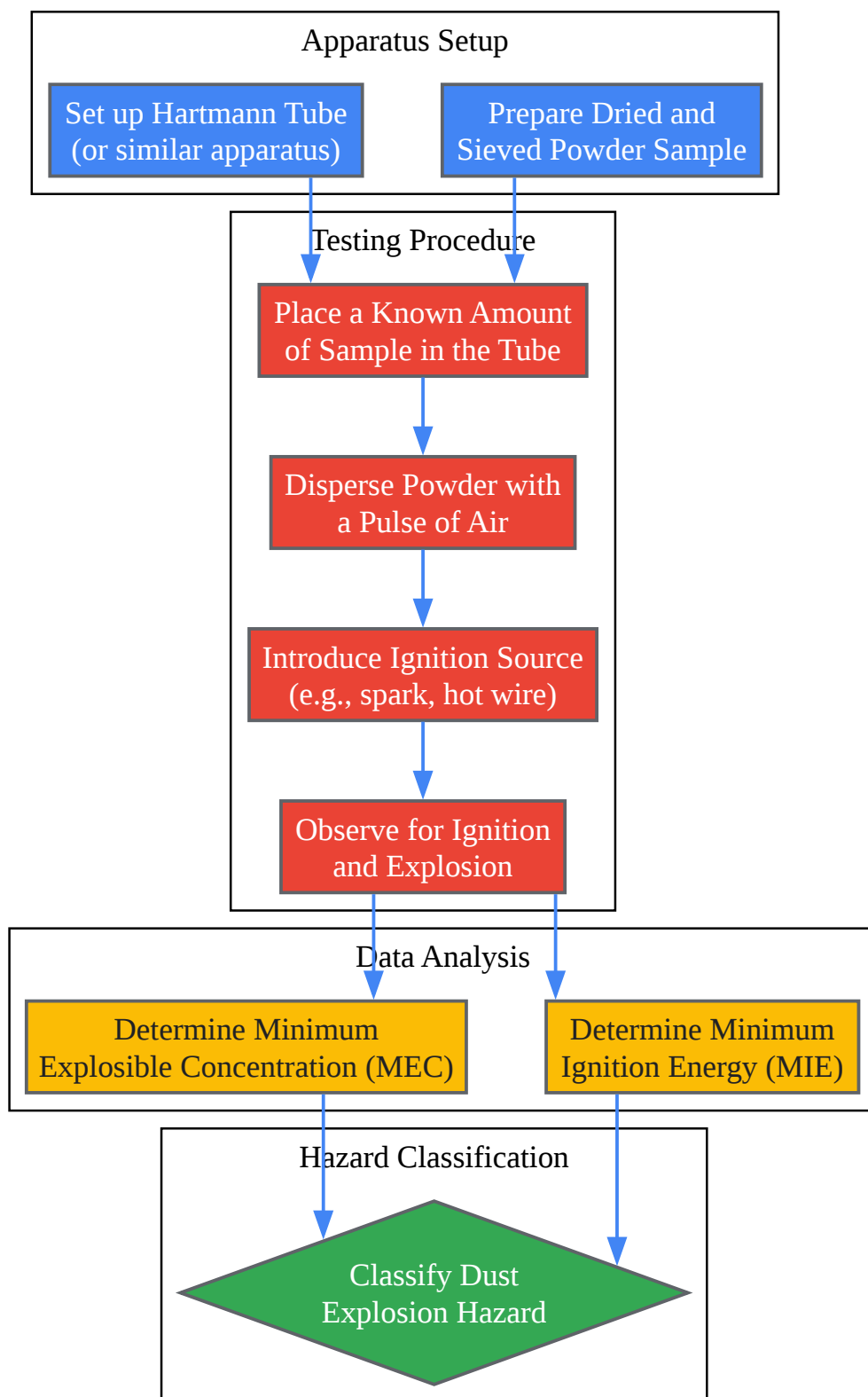


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Fig. 1: General workflow for a Local Lymph Node Assay.

Dust Explosibility Test (e.g., Hartmann Tube)

This protocol provides a general method for assessing the potential for a powder to cause a dust explosion.

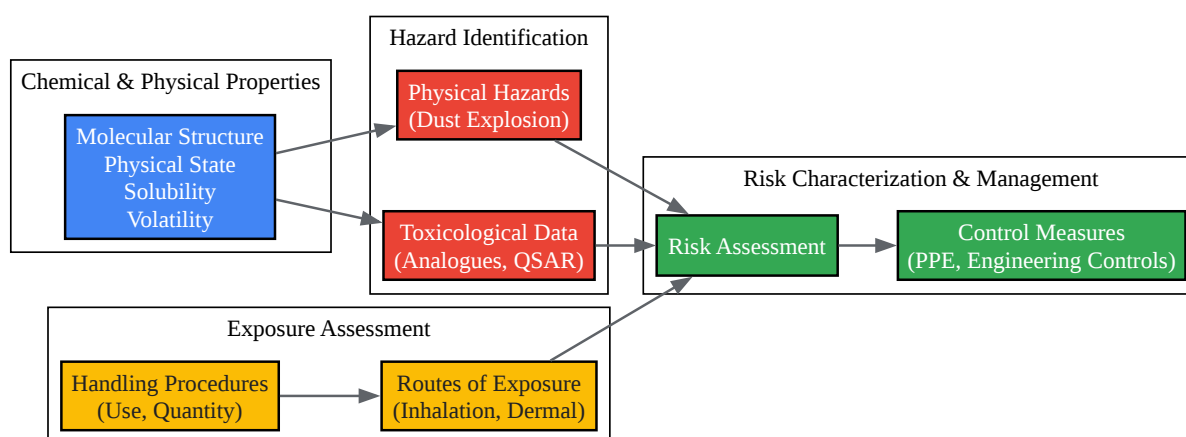


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Fig. 2: General workflow for dust explosibility testing.

Logical Relationships in Safety Assessment

The overall safety assessment for a chemical like **Solvent Blue 12** involves integrating data from various sources and considering the relationships between its properties and potential hazards.



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Fig. 3: Logical flow of a chemical safety assessment.

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References

- 1. chemos.de [chemos.de]
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